

# Technical Support Center: Promethium-145 Spectroscopy with HPGe Detectors

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## Compound of Interest

Compound Name: Promethium-145

Cat. No.: B1200467

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing High-Purity Germanium (HPGe) detectors for the spectroscopic analysis of **Promethium-145** (Pm-145).

## Frequently Asked Questions (FAQs)

Q1: What are the primary decay characteristics of **Promethium-145** I should be aware of for spectroscopy?

A1: **Promethium-145** has a half-life of 17.7 years and decays primarily (>99%) through electron capture to Neodymium-145.<sup>[1][2][3]</sup> While it is not a prolific gamma emitter, there is a characteristic low-energy gamma ray that is crucial for its detection and quantification. Additionally, the electron capture process generates a series of characteristic X-rays from the daughter atom (Neodymium), which will also be present in the spectrum.

Q2: Why is a High-Purity Germanium (HPGe) detector recommended for Pm-145 spectroscopy?

A2: HPGe detectors are recommended due to their superior energy resolution compared to other detector types like Sodium Iodide (NaI) scintillators.<sup>[4]</sup> This high resolution is essential to distinguish the low-energy 72.4 keV gamma peak of Pm-145 from nearby X-ray peaks and background radiation, ensuring accurate identification and quantification.

Q3: What are the expected peaks in a Pm-145 spectrum measured with an HPGe detector?

A3: You should expect to see a primary gamma peak at 72.4 keV. In addition, a series of K-shell and L-shell X-rays from the Neodymium (Nd) daughter product will be prominent in the low-energy region of the spectrum, typically between 36 and 43 keV.

Q4: How critical is detector cooling for HPGe systems?

A4: Continuous cooling, typically with liquid nitrogen to 77K, is critical for HPGe detector operation.[\[5\]](#) Insufficient cooling increases thermally induced leakage current, which introduces significant electronic noise and severely degrades the energy resolution, making it impossible to resolve the low-energy peaks of Pm-145.[\[5\]](#)[\[6\]](#)

Q5: What is a typical energy resolution I should expect from my HPGe detector?

A5: A typical HPGe detector should have a full width at half maximum (FWHM) resolution of less than 2.0 keV for the 1332 keV peak of Cobalt-60. For the lower energy region relevant to Pm-145, the resolution will be even better, typically well under 1 keV. Poor resolution is a common troubleshooting issue.

## Key Data for Promethium-145 Spectroscopy

The following tables summarize the essential decay data for **Promethium-145**.

Table 1: Nuclear Properties of **Promethium-145**

Property	Value
Half-life	17.7 years <a href="#">[2]</a>
Primary Decay Mode	Electron Capture (>99%) <a href="#">[1]</a>
Daughter Nuclide	Neodymium-145 ( <sup>145</sup> Nd)

Table 2: Key Gamma and X-ray Emissions for **Promethium-145** Decay

Radiation Type	Energy (keV)	Intensity (Yield per decay)
Gamma ( $\gamma$ )	72.4	0.0185
X-ray ( $K\alpha_2$ )	36.87	0.2163
X-ray ( $K\alpha_1$ )	37.40	0.3939
X-ray ( $K\beta$ )	42.2 - 43.4	~0.13

Data sourced from ICRP Publication 107 via MIRDSOft.

## Experimental Protocols

### HPGe Detector Energy and Efficiency Calibration

Accurate calibration is fundamental for identifying and quantifying radionuclides.

Methodology:

- **Source Selection:** Use a set of certified calibration sources with well-known gamma-ray energies and intensities covering a range that brackets the Pm-145 emission (e.g., Americium-241, Barium-133, Europium-152).
- **Geometry:** Place the calibration source in the exact same position and geometry as the intended Pm-145 sample to ensure the efficiency calibration is valid.
- **Energy Calibration:**
  - Acquire a spectrum for each calibration source for a sufficient time to obtain well-defined photopeaks.
  - Identify the channel number corresponding to the centroid of each known photopeak.
  - Perform a linear or quadratic fit of the known gamma-ray energies versus their corresponding channel numbers to establish the energy calibration.
- **Efficiency Calibration:**

- For each photopeak in the calibration spectra, calculate the net peak area (total counts minus background).
- Determine the detection efficiency ( $\epsilon$ ) for each energy using the formula:  $\epsilon = N / (t * A * I_\gamma)$   
Where:
  - $N$  = Net peak area (counts)
  - $t$  = Live time of acquisition (seconds)
  - $A$  = Activity of the calibration source (Becquerels)
  - $I_\gamma$  = Gamma-ray emission probability (intensity)
- Plot the calculated efficiencies as a function of energy and fit the data with a polynomial function to create an efficiency curve.<sup>[1]</sup> This curve will be used to determine the activity of your Pm-145 sample.

## Sample Measurement Protocol for Pm-145

- **Background Measurement:** Before measuring your sample, acquire a background spectrum for a period at least as long as your planned sample measurement time. This is crucial for identifying and subtracting environmental background peaks.
- **Sample Placement:** Place the Pm-145 sample in the calibrated geometry. Ensure the placement is reproducible.
- **Data Acquisition:** Acquire the gamma-ray spectrum for a sufficient duration to achieve good counting statistics for the 72.4 keV peak.
- **Data Analysis:**
  - Identify the 72.4 keV photopeak for Pm-145 and the associated Nd X-ray peaks.
  - Calculate the net area of the 72.4 keV peak.
  - Use the previously determined efficiency curve to find the detector efficiency at 72.4 keV.

- Calculate the activity of the Pm-145 sample.

## Troubleshooting Guides

### Issue 1: Poor Energy Resolution (Broad Peaks)

Potential Cause	Troubleshooting Step
Inadequate Detector Cooling	Verify liquid nitrogen level in the dewar. Ensure the detector has had sufficient time to cool down completely (several hours). Monitor for signs of vacuum deterioration, such as increased cryostat temperature or faster than normal LN2 boil-off.[6]
High Leakage Current	This is often related to detector temperature or a failing detector crystal. Monitor leakage current readings if your system allows. If persistently high, the detector may require servicing.[6]
Electronic Noise	Check for ground loops. Ensure all components (detector, preamplifier, amplifier, MCA) share a common, clean ground. Inspect all cable connections for tightness and cleanliness. Move potential sources of electromagnetic interference (e.g., motors, pumps) away from the detector and signal cables.
Incorrect Pole-Zero (PZ) Adjustment	Use an oscilloscope to check the preamplifier output. If the pulse shape shows significant undershoot or overshoot, readjust the pole-zero cancellation on the amplifier.

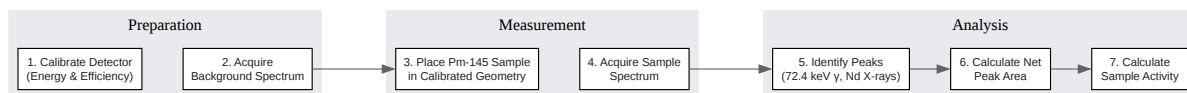
### Issue 2: Noisy Spectrum or Spurious Peaks

Potential Cause	Troubleshooting Step
Grounding Issues	Ensure the detector, cryostat, and all associated electronics are connected to a single, high-quality earth ground. Check that the detector cryostat is not in electrical contact with the lead shield.
HV Filter Failure	A failing high-voltage filter can introduce significant noise. This may require professional diagnosis and repair.
Poor Vacuum	A soft vacuum in the cryostat can lead to high-voltage breakdown and noise. This is often accompanied by poor cooling performance.
Background Radiation	Perform a long background count to identify peaks originating from the environment (e.g., K-40, radon daughters). Ensure proper shielding is in place.

### Issue 3: Incorrect Peak Energies (Calibration Shift)

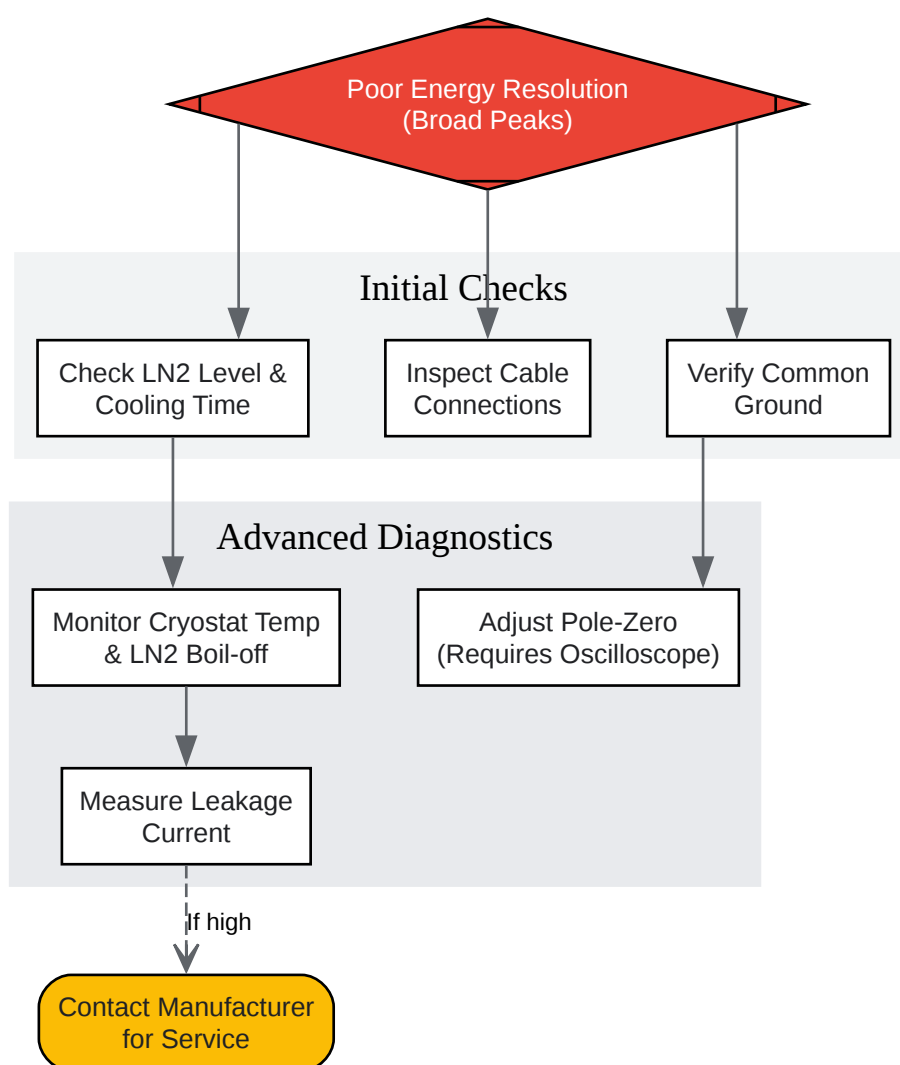
Potential Cause	Troubleshooting Step
Temperature Fluctuation	Ensure the ambient temperature of the laboratory is stable, as temperature changes can affect the electronics (amplifier, ADC).
Gain or Offset Drift	The electronics may drift over time. Regularly check the energy calibration using a known source (e.g., Co-60) and perform a recalibration if necessary.
High Count Rate Effects	If measuring a very high activity source, pulse pile-up can occur, distorting peak shapes and shifting their positions. Increase the source-to-detector distance or use a collimator to reduce the count rate.

## Visual Guides



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Caption: Workflow for Pm-145 Spectroscopy.



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